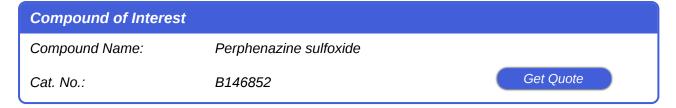


Perphenazine sulfoxide chemical properties and structure

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Perphenazine Sulfoxide: A Comprehensive Technical Guide

This technical guide provides an in-depth overview of the chemical properties, structure, and relevant experimental methodologies for **perphenazine sulfoxide**, a primary metabolite of the antipsychotic drug perphenazine. This document is intended for researchers, scientists, and professionals in the field of drug development and pharmacology.

Chemical Properties and Structure

Perphenazine sulfoxide is formed through the oxidation of perphenazine and is an active metabolite.[1] Its chemical identity and key physicochemical properties are summarized below.

Chemical Structure

The structure of **perphenazine sulfoxide** is characterized by a phenothiazine core, a piperazine ring, and a sulfoxide functional group. The sulfoxidation occurs on the sulfur atom of the phenothiazine ring system.

- IUPAC Name: 4-[3-(2-chloro-5-oxido-10H-phenothiazin-10-yl)propyl]-1-piperazineethanol[1]
- Canonical SMILES: C1CN(CCN1CCCN2C3=CC=CC=C3S(=O)C4=C2C=C(C=C4)Cl)CCO[2]



• InChI: 1S/C21H26ClN3O2S/c22-17-6-7-21-19(16-17)25(18-4-1-2-5-20(18)28(21)27)9-3-8-23-10-12-24(13-11-23)14-15-26/h1-2,4-7,16,26H,3,8-15H2[1]

Physicochemical Properties

A compilation of the key physicochemical properties of **perphenazine sulfoxide** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C21H26CIN3O2S	[1][2][3]
Molecular Weight	419.97 g/mol	
Monoisotopic Mass	419.1434259 u	[2][3]
Appearance	Solid	[1]
Solubility	DMF: 3 mg/ml, DMSO: 2 mg/ml, Ethanol: 3 mg/ml, PBS (pH 7.2): insoluble	[1]
UV Absorption Maxima	239, 278 nm	[1]
pKa (Predicted)	14.96 ± 0.10	[2]
XLogP3	2.9	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	5	[2][3]
Rotatable Bond Count	6	[2][3]
Topological Polar Surface Area	77 Ų	[2][3]
Complexity	532	[2][3]

Experimental Protocols

This section details methodologies for the preparation and analysis of **perphenazine** sulfoxide.



Preparation of Perphenazine Sulfoxide Standard Solution

This protocol describes the synthesis of a **perphenazine sulfoxide** stock solution from perphenazine for use as a standard in analytical methods.[4]

Materials:

- Perphenazine drug stock solution (1.0 mg/mL in 1% v/v aqueous hydrochloric acid)
- 30% Hydrogen peroxide solution
- 1M Sodium bisulfite solution
- 1% Hydrochloric acid
- Volumetric flasks (50 mL)
- Water bath at 60°C
- Pipettes

Procedure:

- Pipette 5 mL of the perphenazine drug stock solution into a 50 mL volumetric flask.
- Add 1 mL of 30% hydrogen peroxide solution to the flask.
- Heat the mixture in a water bath at 60°C for 10 minutes. The reaction to form the sulfoxide is complete within this time.
- After heating, cool the solution to room temperature.
- Dilute the solution to the 50 mL mark with 1M sodium bisulfite solution to quench the excess hydrogen peroxide, and mix thoroughly. This results in a **perphenazine sulfoxide** stock solution of approximately 0.02 mg/mL.



 For further dilutions, pipette 10 mL of this stock solution into a 50 mL volumetric flask and dilute to volume with 1% hydrochloric acid.

Liquid Chromatographic Determination of Perphenazine and Perphenazine Sulfoxide

This method is suitable for the quantitative analysis of perphenazine and **perphenazine** sulfoxide in pharmaceutical dosage forms.[4]

Instrumentation:

- Liquid chromatograph system with a pump, injector, and a UV detector set at 229 nm.
- A 150 x 4.6 mm id column with 5 μm nitrile bonded phase (e.g., Dupont, Zorbax CN).
- Computing integrator.

Reagents and Solutions:

- Mobile Phase: A filtered and degassed solution of aqueous 0.025M sodium acetate-acetic acid buffer (pH 4.5), methanol, and acetonitrile in a 30:30:40 v/v/v ratio.
- Internal Standard: 0.5 mg/mL trifluoperazine hydrochloride in methanol.
- Drug Stock Solution: 1.0 mg/mL perphenazine in 1% (v/v) aqueous hydrochloric acid.
- Perphenazine Sulfoxide Stock Solution: Prepared as described in Protocol 2.1.
- Standard Solution: Pipette 10 mL of the drug stock solution, 25 mL of the **perphenazine sulfoxide** stock solution, and 10 mL of the internal standard into a 100 mL volumetric flask. Dilute to volume with methanol and mix.

Chromatographic Conditions:

- Flow Rate: 2.5 mL/min
- Injection Volume: Approximately 10 µL



Procedure:

- Inject equal volumes of the standard solution and the assay preparation into the chromatograph.
- Record the chromatograms and calculate the amounts of perphenazine and perphenazine sulfoxide in the sample by comparing the peak height ratios to the internal standard with those of the standard solution.

Biological Activity and Signaling Pathways

Perphenazine is metabolized in the liver through various pathways, including sulfoxidation, hydroxylation, dealkylation, and glucuronidation.[5][6] **Perphenazine sulfoxide** is an active metabolite that exhibits affinity for several neurotransmitter receptors.

Receptor Binding Profile

Perphenazine sulfoxide selectively binds to dopamine D2 and α 1-adrenergic receptors, with a lower affinity for α 2-adrenergic receptors.[1] The binding affinities (Ki) in rat brain are:

• Dopamine D2 receptors: 5.9 nM

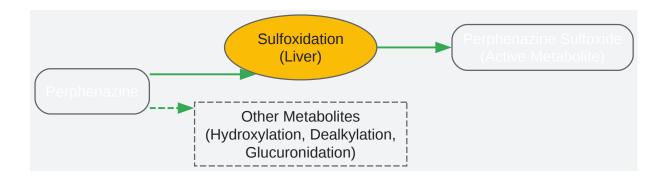
α1-adrenergic receptors: 24 nM

α2-adrenergic receptors: 683 nM

Signaling and Metabolism

The metabolic conversion of perphenazine to **perphenazine sulfoxide** is a key step in its biotransformation. The mechanism of action of perphenazine, and by extension its active metabolites, is primarily through the antagonism of dopamine D2 receptors in the central nervous system.[5][7] This blockade is believed to be responsible for its antipsychotic effects.

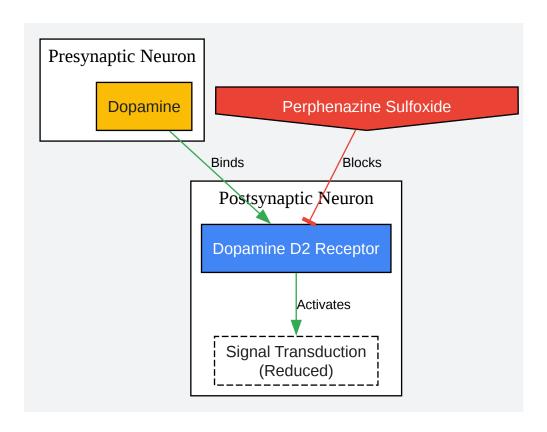




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Caption: Metabolic pathway of perphenazine to **perphenazine sulfoxide**.

The antagonism of dopamine D2 receptors by perphenazine and its active metabolite, **perphenazine sulfoxide**, is a central aspect of their pharmacological effect.



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Caption: Antagonism of the Dopamine D2 receptor by **perphenazine sulfoxide**.



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